

In-depth Technical Guide: Half-life and Decay Constant of Barium-140

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Compound of Interest

Compound Name: Barium-140

CAS No.: 14798-08-4

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Introduction

Barium-140 (^{140}Ba) is a significant fission product with a half-life that makes it a crucial radionuclide in various scientific and technical fields, including nuclear medicine and environmental monitoring. A thorough understanding of its decay characteristics, specifically its half-life and decay constant, is paramount for accurate dose calculations, age-dating of nuclear materials, and the development of radiopharmaceuticals. This technical guide provides a comprehensive overview of the nuclear decay properties of **Barium-140**, detailed experimental methodologies for their determination, and a visualization of its decay pathway.

Core Concepts: Half-life and Decay Constant

The radioactive decay of an unstable nucleus is a first-order kinetic process. The rate of decay is characterized by two key related parameters: the half-life ($t_{1/2}$) and the decay constant (λ).

- **Half-life ($t_{1/2}$):** This is the time required for one-half of the radioactive nuclei in a sample to undergo decay.

- Decay Constant (λ): This represents the probability of decay of a single nucleus per unit of time.

The relationship between these two constants is defined by the following equation:

$$t_{1/2} = \ln(2) / \lambda \approx 0.693 / \lambda$$

Quantitative Data for Barium-140

The decay characteristics of **Barium-140** have been extensively studied and evaluated by international collaborations such as the Decay Data Evaluation Project (DDEP). The recommended values are summarized in the table below.

Parameter	Value	Unit
Half-life ($t_{1/2}$)	12.753 \pm 0.005	Days
Decay Constant (λ)	6.291 $\times 10^{-7}$	s ⁻¹
Decay Mode	Beta minus (β^-)	-
Daughter Nuclide	Lanthanum-140 (¹⁴⁰ La)	-

Experimental Protocols: Determination of the Half-life of Barium-140

The precise determination of the half-life of **Barium-140** requires a meticulous experimental approach, typically involving the production of the radionuclide, its chemical separation and purification, and subsequent measurement of its decay over time using gamma-ray spectrometry. The following protocol is a synthesis of established methodologies.

Production of Barium-140

Barium-140 is a common fission product and can be produced by the neutron irradiation of a Uranium-238 (²³⁸U) target.[1]

- Irradiation: A sample of depleted Uranium (primarily ²³⁸U) is irradiated with a high flux of neutrons in a nuclear reactor. The fission of ²³⁸U nuclei produces a wide range of fission

products, including ^{140}Ba .

Radiochemical Separation and Purification

Following irradiation, the **Barium-140** must be chemically separated from the unreacted uranium and other fission products. This is a critical step to ensure that the subsequent radiation measurements are solely from the decay of ^{140}Ba and its daughter, ^{140}La .

- **Dissolution:** The irradiated uranium target is dissolved in a suitable acid, such as nitric acid.
- **Precipitation:** Barium is selectively precipitated from the solution. A common method involves the precipitation of Barium chloride (BaCl_2) in a cold hydrochloric acid-ether mixture. This process is highly selective for Barium over most other fission products.
- **Purification:** The initial precipitate is redissolved and reprecipitated multiple times to enhance purity. Scavenging steps, using carriers like ferric hydroxide, may be incorporated to remove interfering radionuclides. The final purified Barium is typically converted to a stable compound, such as Barium sulfate (BaSO_4), for measurement.

Gamma-Ray Spectrometry and Data Acquisition

The decay of the purified **Barium-140** sample is monitored over a period of several half-lives using a high-resolution gamma-ray spectrometry system.

- **Detector:** A high-purity germanium (HPGe) detector is the preferred instrument due to its excellent energy resolution, which allows for the clear identification and quantification of gamma-rays emitted during the decay of ^{140}Ba and its daughter, ^{140}La .
- **Data Acquisition:** The purified ^{140}Ba sample is placed in a well-defined and reproducible geometry in front of the HPGe detector. Gamma-ray spectra are acquired at regular intervals over an extended period (e.g., for 30-40 days). The live time of each measurement is recorded to correct for any variations in counting time.
- **Spectral Analysis:** The intensity (net peak area) of a characteristic gamma-ray from the decay of ^{140}Ba (or its daughter ^{140}La , once secular equilibrium is established) is determined for each spectrum. A prominent gamma-ray from the decay of the daughter nuclide Lanthanum-140, such as the 1596.2 keV gamma-ray, is often used for this purpose.

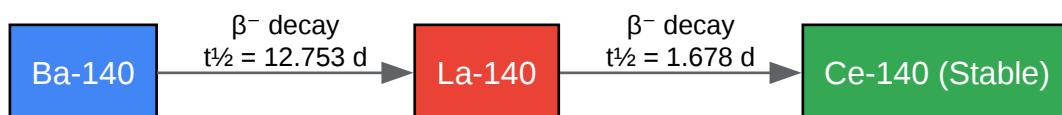
Data Analysis and Half-life Calculation

The half-life is determined by analyzing the decay of the measured gamma-ray intensity over time.

- **Decay Curve:** A plot of the natural logarithm of the net peak area (proportional to the activity) versus time is generated. For a first-order decay process, this plot should yield a straight line.
- **Linear Regression:** A linear least-squares fit is applied to the data points. The slope of this line is equal to the negative of the decay constant (λ).
- **Half-life Calculation:** The half-life ($t_{1/2}$) is then calculated from the decay constant using the formula $t_{1/2} = \ln(2) / \lambda$.

Decay Pathway of Barium-140

Barium-140 undergoes beta decay to Lanthanum-140, which is also radioactive and subsequently decays to the stable Cerium-140. This decay chain is a key characteristic of **Barium-140**.

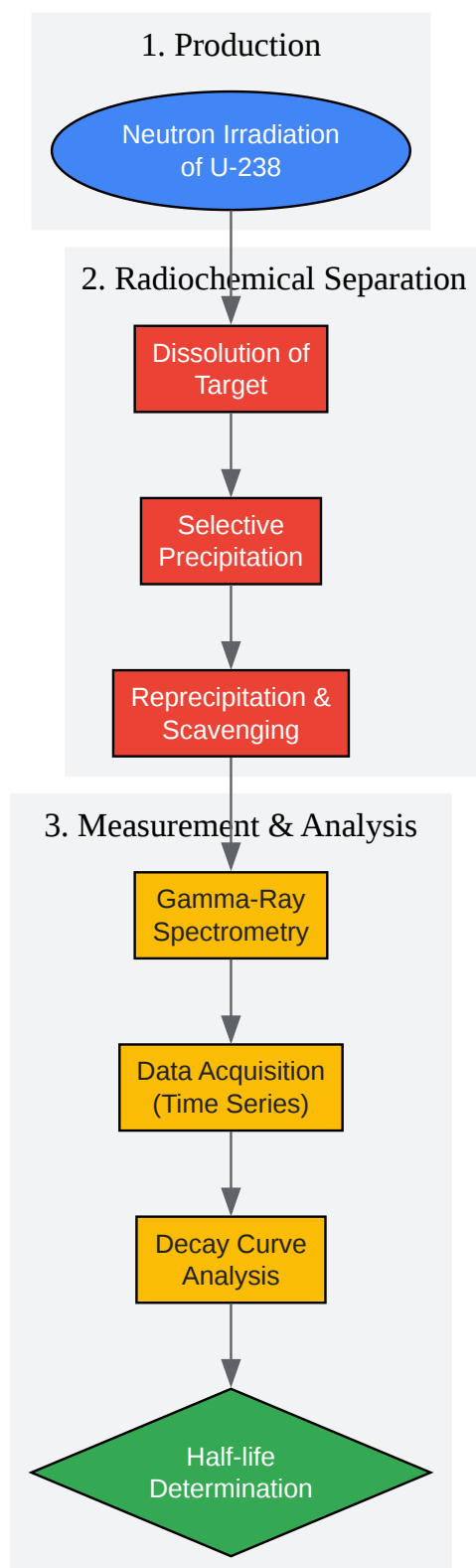


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Caption: The decay pathway of **Barium-140** to stable Cerium-140.

Experimental Workflow

The overall process for the experimental determination of the half-life of **Barium-140** can be visualized as a sequential workflow.



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References

- 1. hzdr.de [hzdr.de]
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